

Yuankanin CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Yuankanin

Cat. No.: B1683530

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Yuankanin: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Core Compound Data

This technical guide provides an overview of the available information for the chemical compound **Yuankanin**. The following table summarizes its key identifiers and physicochemical properties.

Parameter	Value	Source
CAS Number	77099-20-8	N/A
Molecular Weight	578.52 g/mol	N/A
Molecular Formula	C27H30O14	N/A

Experimental Protocols & Biological Activity

Despite a comprehensive search of scientific literature and chemical databases, detailed experimental protocols, and specific data regarding the biological activity and mechanism of action for **Yuankanin** are not readily available in the public domain. Research into the broader class of flavonoids, to which **Yuankanin** belongs, suggests potential antioxidant and anti-inflammatory properties. However, without specific studies on **Yuankanin**, any discussion of its biological effects would be speculative.

Further research and publication of in vitro and in vivo studies are required to elucidate the pharmacological profile of **Yuankanin**.

Signaling Pathways

Due to the lack of specific research on the mechanism of action of **Yuankanin**, a relevant signaling pathway diagram cannot be generated at this time. The creation of such a diagram requires experimental evidence detailing the molecular interactions and pathways modulated by the compound.

- To cite this document: BenchChem. [Yuankanin CAS number and molecular weight]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1683530#yuankanin-cas-number-and-molecular-weight]

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